

An In-depth Technical Guide to (4-Bromo-2-cyanophenyl)methanesulfonamide

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Compound of Interest

Compound Name: (4-Bromo-2-cyanophenyl)methanesulfonamide
CAS No.: 1878327-03-7
Cat. No.: B2501070

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **(4-Bromo-2-cyanophenyl)methanesulfonamide** (CAS 1878327-03-7), a compound of interest for its potential applications in medicinal chemistry and drug discovery. This document delves into its chemical properties, a plausible synthetic route, safety and handling protocols, and its prospective role as a building block in the development of novel therapeutic agents.

Compound Overview and Physicochemical Properties

(4-Bromo-2-cyanophenyl)methanesulfonamide is a substituted aromatic sulfonamide. The presence of a bromo, a cyano, and a methanesulfonamide group on the phenyl ring imparts a unique combination of electronic and steric properties, making it an attractive scaffold for chemical exploration.

Table 1: Physicochemical Properties of **(4-Bromo-2-cyanophenyl)methanesulfonamide**

Property	Value	Source
CAS Number	1878327-03-7	
Molecular Formula	C ₈ H ₇ BrN ₂ O ₂ S	PubChem[1]
Molecular Weight	291.12 g/mol	
Monoisotopic Mass	289.9466 g/mol	PubChem[1]
Predicted XlogP	1.8	
SMILES	<chem>C1=CC(=C(C=C1Br)C#N)S(=O)(=O)N</chem>	PubChem[1]
InChI	InChI=1S/C8H7BrN2O2S/c9-7-2-1-5(4-10)6(3-7)14(11,12)13/h1-3H,4H2,(H2,11,12,13)	
Appearance	Solid (predicted)	

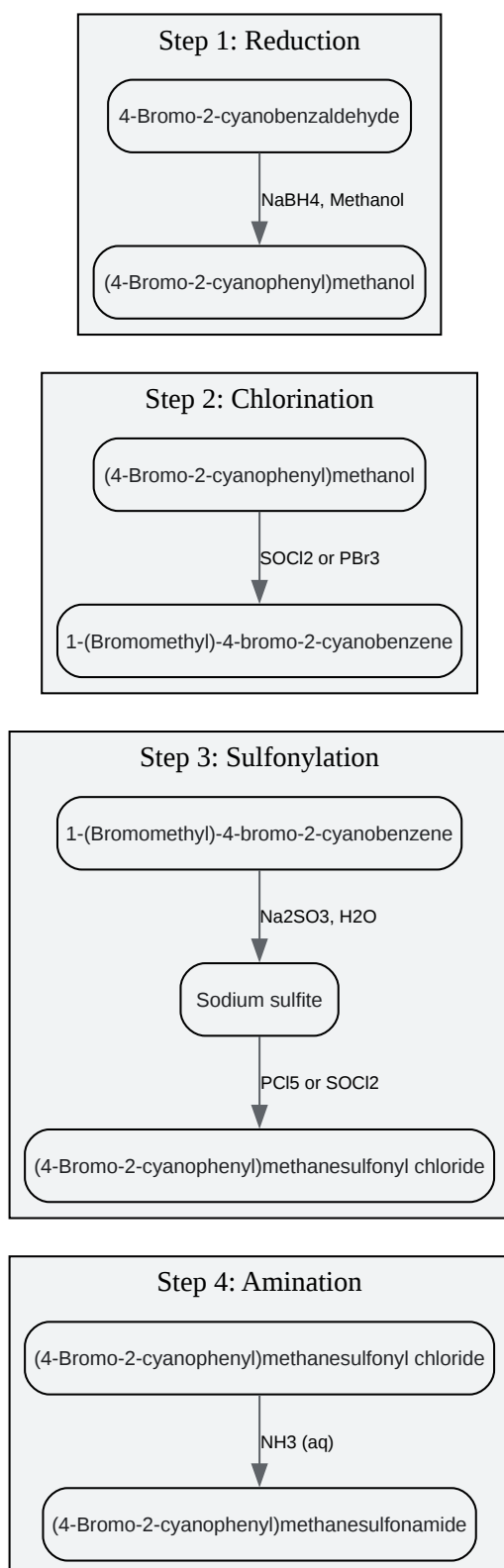
Note: Some properties are predicted based on computational models due to the limited experimental data available in public literature.

The structure combines a hydrogen bond donor and acceptor in the sulfonamide group, a lipophilic bromo substituent, and a polar cyano group, suggesting potential for diverse interactions with biological targets.

Strategic Synthesis Pathway

While a specific documented synthesis for **(4-Bromo-2-cyanophenyl)methanesulfonamide** is not readily available in peer-reviewed literature, a plausible and efficient synthetic route can be designed based on well-established organic chemistry principles. The proposed pathway commences from the commercially available 4-bromo-2-cyanobenzaldehyde.

Diagram 1: Proposed Synthesis of **(4-Bromo-2-cyanophenyl)methanesulfonamide**



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Caption: A four-step synthetic workflow for the target compound.

Experimental Protocol:

Step 1: Reduction of 4-Bromo-2-cyanobenzaldehyde

- To a solution of 4-bromo-2-cyanobenzaldehyde (1.0 eq) in methanol at 0 °C, add sodium borohydride (1.1 eq) portion-wise.
- Stir the reaction mixture at room temperature for 2-4 hours, monitoring by TLC.
- Quench the reaction with water and extract the product with ethyl acetate.
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure to yield (4-bromo-2-cyanophenyl)methanol.

Step 2: Chlorination of (4-Bromo-2-cyanophenyl)methanol

- Dissolve (4-bromo-2-cyanophenyl)methanol (1.0 eq) in an anhydrous solvent like dichloromethane.
- Slowly add thionyl chloride (1.2 eq) or phosphorus tribromide (0.4 eq) at 0 °C.
- Allow the reaction to warm to room temperature and stir for 12-16 hours.
- Carefully quench the reaction with ice-cold water and extract the product.
- Dry and concentrate the organic phase to obtain 1-(chloromethyl)-4-bromo-2-cyanobenzene.

Step 3: Preparation of (4-Bromo-2-cyanophenyl)methanesulfonyl chloride

- React 1-(chloromethyl)-4-bromo-2-cyanobenzene (1.0 eq) with sodium sulfite in an aqueous solution to form the corresponding sodium sulfonate salt.
- Treat the resulting sodium (4-bromo-2-cyanophenyl)methanesulfonate with a chlorinating agent such as phosphorus pentachloride or thionyl chloride to yield (4-bromo-2-cyanophenyl)methanesulfonyl chloride.

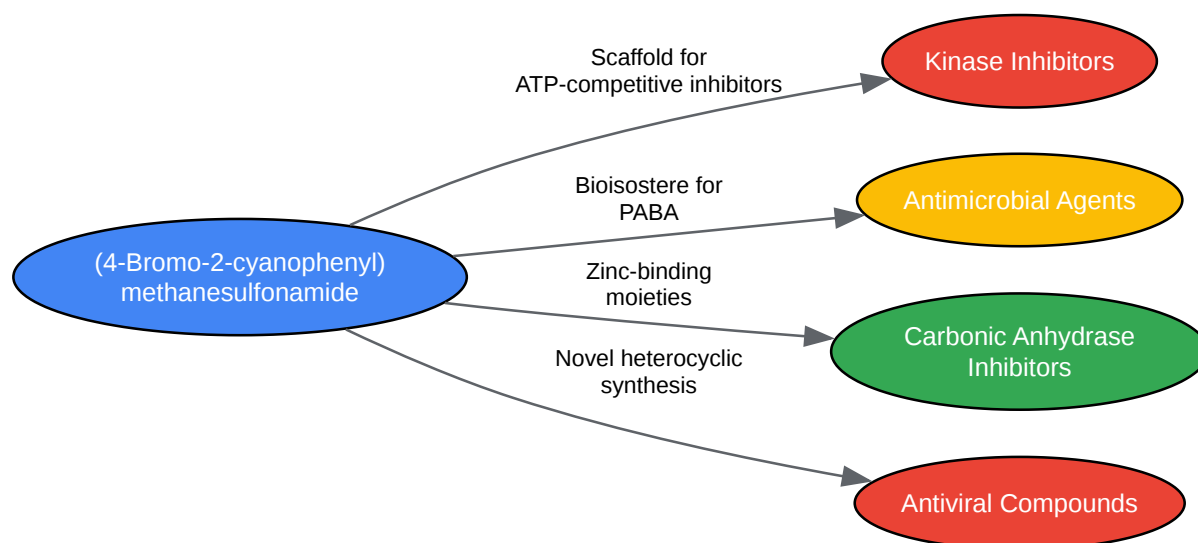
Step 4: Amination to (4-Bromo-2-cyanophenyl)methanesulfonamide

- Add the (4-bromo-2-cyanophenyl)methanesulfonyl chloride (1.0 eq) dropwise to a cooled (0 °C) concentrated aqueous solution of ammonia.
- Stir the mixture vigorously, allowing it to warm to room temperature.
- The product, **(4-Bromo-2-cyanophenyl)methanesulfonamide**, will precipitate out of the solution.
- Filter the solid, wash with cold water, and dry under vacuum. Further purification can be achieved by recrystallization.

Potential Applications in Drug Discovery

The structural motifs present in **(4-Bromo-2-cyanophenyl)methanesulfonamide** are prevalent in a variety of biologically active molecules. The sulfonamide group is a key pharmacophore in many approved drugs, including antibacterial agents, diuretics, and anticancer therapies.[2]

Diagram 2: Potential Therapeutic Areas



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Sources

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- 2. benchchem.com [benchchem.com]
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